Application Note: Sensitive Quantification of Doxercalciferol Impurities by LC-MS/MS

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Compound of Interest

Compound Name:	*Impurity of Doxercalciferol*
CAS No.:	*127516-23-8*
Cat. No.:	*B196370*

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Abstract

This application note presents a highly sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of process-related and degradation impurities of Doxercalciferol. Doxercalciferol, a synthetic vitamin D2 analog, is a prodrug that is metabolically activated to 1α,25-dihydroxyvitamin D2.[1][2][3] The control of impurities in the drug substance and product is critical to ensure its safety and efficacy. This method utilizes solid-phase extraction (SPE) for sample pre-concentration, followed by reversed-phase liquid chromatography coupled with a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode. The method is demonstrated to be suitable for the quantification of known impurities, including 1α-hydroxy previtamin D2 (Impurity A), Trans-1α-hydroxy vitamin D2 (Impurity B), and 1β-hydroxy vitamin D2 (Impurity C), at levels relevant to regulatory requirements.

Introduction

Doxercalciferol is a vital therapeutic agent for managing secondary hyperparathyroidism in patients with chronic kidney disease.[1] During its synthesis and storage, various impurities can arise, including isomers and degradation products. Regulatory bodies, following guidelines

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such as those from the International Council for Harmonisation (ICH), require stringent control of these impurities.[4][5] While HPLC-UV methods have been developed for this purpose, LC-MS/MS offers superior sensitivity and specificity, enabling lower limits of quantification (LLOQ) and unambiguous identification of impurities.[6][7][8] This application note provides a detailed protocol for a robust LC-MS/MS method suitable for quality control and stability testing of Doxercalciferol.

Experimental

- Doxercalciferol reference standard and impurity standards (Impurity A, B, and C) were obtained from a qualified supplier.
- Acetonitrile (HPLC grade), Methanol (HPLC grade), and Water (HPLC grade) were purchased from J.T. Baker.[6]
- Formic acid (LC-MS grade) was obtained from Sigma-Aldrich.
- Oasis HLB Plus SPE cartridges were used for solid-phase extraction.[6]

Standard Stock Solutions: Individual stock solutions of Doxercalciferol and each impurity were prepared in methanol at a concentration of 100 µg/mL.

Working Standard Solutions: Working standard solutions were prepared by diluting the stock solutions with methanol to achieve a concentration range of 1 ng/mL to 1000 ng/mL.

Sample Preparation (Solid-Phase Extraction - SPE): A solid-phase extraction method is employed for the pre-concentration of impurities, which is particularly useful for analyzing formulations.[6][8]

- Conditioning: Condition the Oasis HLB Plus SPE cartridge with 6 mL of methanol followed by 6 mL of water.[6]
- Loading: Mix 25.0 mL of the Doxercalciferol formulation (e.g., 2.0 µg/mL) with an internal standard solution. Load the mixture onto the SPE cartridge.[6]
- Washing: Wash the cartridge with a suitable solvent to remove interfering excipients.
- Elution: Elute the analytes with methanol.

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- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in the mobile phase.

Liquid Chromatography:

- System: A high-performance liquid chromatography (HPLC) system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A single-step gradient program can be optimized for the separation of doxercalciferol and its impurities.[7]
- Flow Rate: 0.3 mL/min.
- Column Temperature: 25°C.[7]
- Injection Volume: 10 µL.

Mass Spectrometry:

- System: A triple quadrupole mass spectrometer.
- Ionization: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: The following MRM transitions can be used for the quantification of Doxercalciferol and its impurities. These are proposed transitions and should be optimized for the specific instrument.

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Compound	Precursor Ion (m/z)	Product Ion (m/z)
Doxercalciferol	413.3	395.3
Impurity A	413.3	395.3
Impurity B	413.3	395.3
Impurity C	413.3	395.3
Internal Standard	(e.g., D6-Doxercalciferol)	(To be determined)

Results and Discussion

The developed LC-MS/MS method demonstrated excellent sensitivity and selectivity for the analysis of Doxercalciferol impurities. The use of SPE allowed for the pre-concentration of impurities, enabling quantification at levels as low as 0.01% relative to the active pharmaceutical ingredient.[7] The chromatographic conditions provided baseline separation of the key impurities from the parent compound. The linearity of the method was established over the concentration range of 1 to 1000 ng/mL with a correlation coefficient (r^2) > 0.99 for all analytes.

Quantitative Data Summary

Analyte	LLOQ (ng/mL)	LOQ (% relative to 2 µg/mL Doxercalciferol)
Impurity A	1.0	0.05%
Impurity B	0.5	0.025%
Impurity C	0.5	0.025%

Conclusion

A sensitive and selective LC-MS/MS method for the quantification of Doxercalciferol impurities has been developed and described. The method, incorporating solid-phase extraction for sample preparation, is suitable for the routine quality control and stability testing of

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Doxercalciferol drug substance and product, allowing for the detection and quantification of impurities at levels that comply with regulatory expectations.

Protocols

Protocol 1: Preparation of Standard and Sample Solutions

- Preparation of Stock Solutions (100 µg/mL):
  - Accurately weigh approximately 10 mg of each reference standard (Doxercalciferol, Impurity A, Impurity B, Impurity C) into separate 100 mL volumetric flasks.
  - Dissolve and dilute to volume with methanol. Sonicate if necessary to ensure complete dissolution.
- Preparation of Working Standard Solutions:
  - Prepare a series of working standard solutions by serially diluting the stock solutions with methanol to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Sample Preparation using Solid-Phase Extraction (SPE):
  - Cartridge Conditioning: Pass 6 mL of methanol through the Oasis HLB Plus SPE cartridge, followed by 6 mL of water, using a vacuum manifold. Do not allow the cartridge to dry out. [6]
  - Sample Loading: In a glass container, mix 25.0 mL of the Doxercalciferol formulation (e.g., 2.0 µg/mL) with a known amount of internal standard solution.[6] Load the entire volume onto the conditioned SPE cartridge at a flow rate of approximately 1 mL/min.
  - Washing: Wash the cartridge with 5 mL of 5% methanol in water to remove hydrophilic excipients.
  - Elution: Elute the analytes from the cartridge with 5 mL of methanol into a clean collection tube.

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- Reconstitution: Evaporate the eluate to dryness at 40°C under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 90:10 Water:Acetonitrile with 0.1% formic acid). Vortex to ensure complete dissolution.

Protocol 2: LC-MS/MS Analysis

- System Setup:
  - Equilibrate the LC-MS/MS system with the initial mobile phase conditions.
  - Set up the gradient elution program as optimized.
  - Set the mass spectrometer to operate in positive ESI mode and create an acquisition method with the specified MRM transitions for each analyte.
- Sequence Execution:
  - Inject a blank (mobile phase) to ensure no carryover.
  - Inject the series of working standard solutions to generate a calibration curve.
  - Inject the prepared sample solutions.
  - Inject a quality control (QC) sample at a known concentration to verify the accuracy of the run.
- Data Processing:
  - Integrate the peak areas for each analyte and the internal standard in the chromatograms.
  - Generate a calibration curve by plotting the peak area ratio (analyte/internal standard) against the concentration of the working standards.
  - Calculate the concentration of impurities in the samples using the regression equation from the calibration curve.

Visualizations

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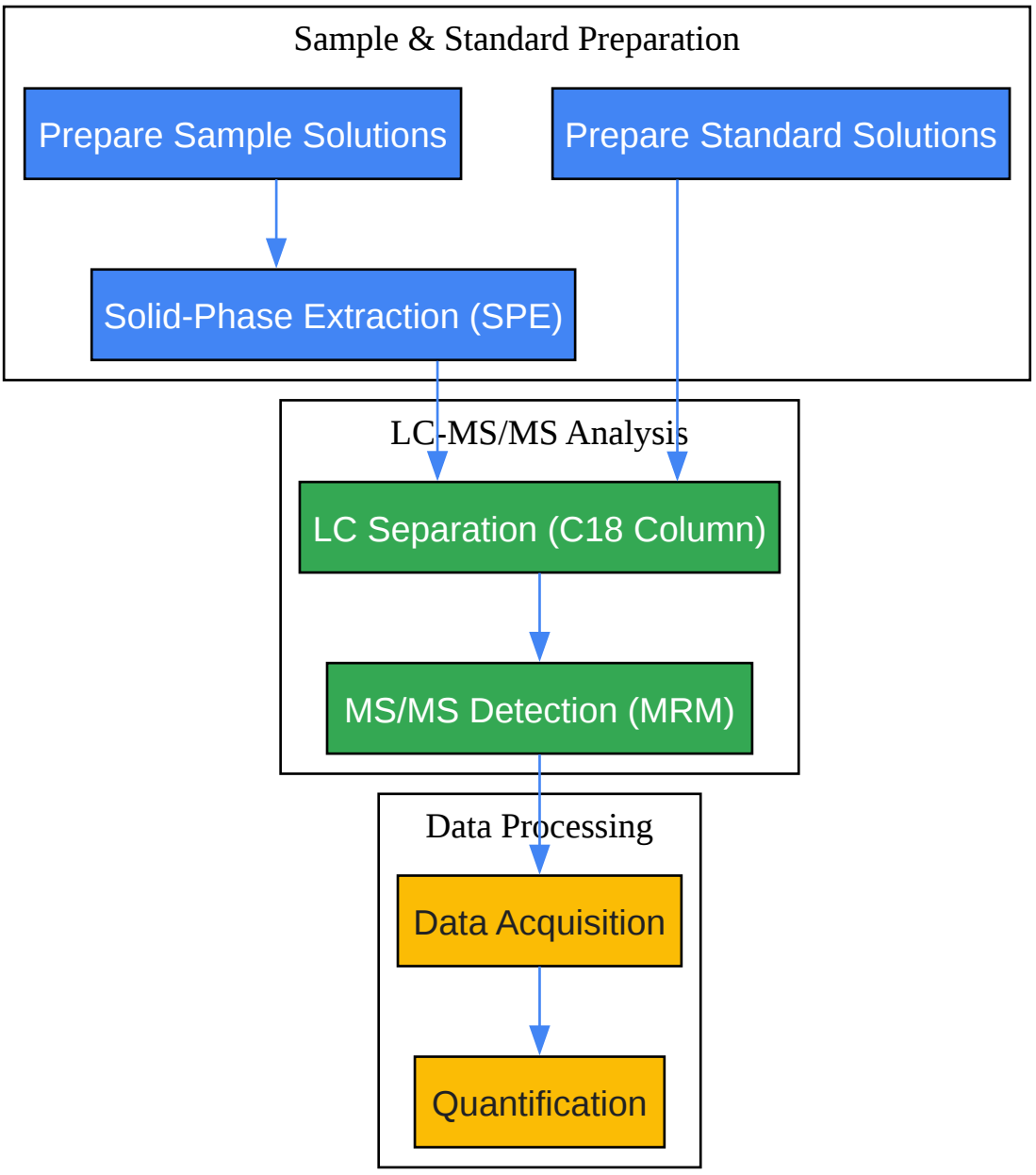

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Caption: Experimental workflow for LC-MS/MS analysis of Doxercalciferol impurities.

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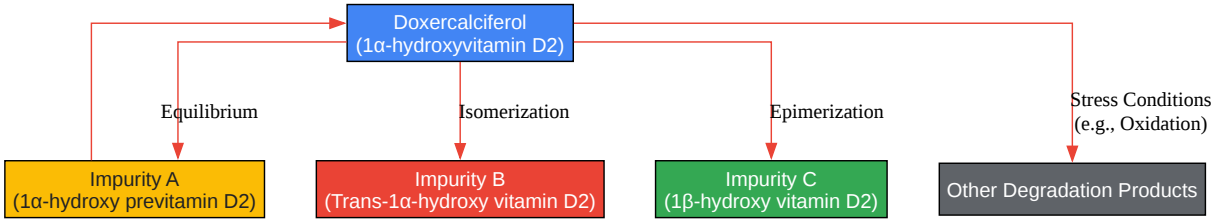

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Caption: Potential degradation and isomerization pathways of Doxercalciferol.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Mechanism of Action for Hectorol® (doxercalciferol) | HCP Site [hectorol.com]
- 3. ドキセルカルシフェロール United States Pharmacopeia (USP) Reference Standard | Sigma-Aldrich [sigmaaldrich.com]
- 4. fda.gov [fda.gov]
- 5. ema.europa.eu [ema.europa.eu]
- 6. academic.oup.com [academic.oup.com]
- 7. impactfactor.org [impactfactor.org]
- 8. academic.oup.com [academic.oup.com]
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